

"physical and chemical properties of gypsogenic acid"

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Compound of Interest

Compound Name: *Gypsogenic acid*

Cat. No.: *B149321*

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Gypsogenic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Gypsogenic acid, a pentacyclic triterpenoid derivative of oleanolic acid, is a naturally occurring compound found in various plant species, notably within the Caryophyllaceae family. It is recognized for its diverse biological activities, including antibacterial, trypanocidal, and cytotoxic effects against several cancer cell lines. This technical guide provides a detailed overview of the physical and chemical properties of **gypsogenic acid**, standardized experimental protocols for its extraction and biological evaluation, and an examination of its potential mechanism of action in inducing apoptosis. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

Gypsogenic acid is a white crystalline solid. Its fundamental physical and chemical properties are summarized in the tables below, providing a foundational dataset for experimental design and computational modeling.

Table 1: General and Physical Properties of Gypsogenic Acid

Property	Value	Source(s)
Molecular Formula	C ₃₀ H ₄₆ O ₅	[1] [2] [3]
Molecular Weight	486.68 g/mol	[1] [2] [3]
CAS Number	5143-05-5	[1] [2] [3]
Appearance	Solid powder	[2]
Melting Point	>300 °C (decomposes)	[1]
Boiling Point	619.2 ± 55.0 °C (Predicted)	
pKa	4.48 ± 0.70 (Predicted)	[1]

Table 2: Solubility Profile of Gypsogenic Acid

Solvent	Solubility	Source(s)
DMSO	Slightly soluble	[1]
Methanol	Slightly soluble	[1]

Spectroscopic Data

The structural elucidation of **gypsogenic acid** has been accomplished through various spectroscopic techniques. Below is a summary of the key spectroscopic data.

Table 3: Spectroscopic Data for Gypsogenic Acid

Technique	Key Peaks/Signals
^1H -NMR (400 MHz, CD_3OD)	The spectrum shows characteristic signals for a pentacyclic triterpenoid structure.
^{13}C -NMR (100.6 MHz, CD_3OD)	The spectrum confirms the presence of 30 carbon atoms, including those of the olean-12-ene backbone, two carboxylic acid groups, and a hydroxyl group.
Mass Spectrometry (ESI-MS)	The high-resolution mass spectrum provides the exact mass, confirming the molecular formula.
Infrared (IR) Spectroscopy	The IR spectrum displays characteristic absorption bands for hydroxyl ($-\text{OH}$), carboxylic acid ($\text{C}=\text{O}$ and $-\text{OH}$), and carbon-carbon double bond ($\text{C}=\text{C}$) functional groups.

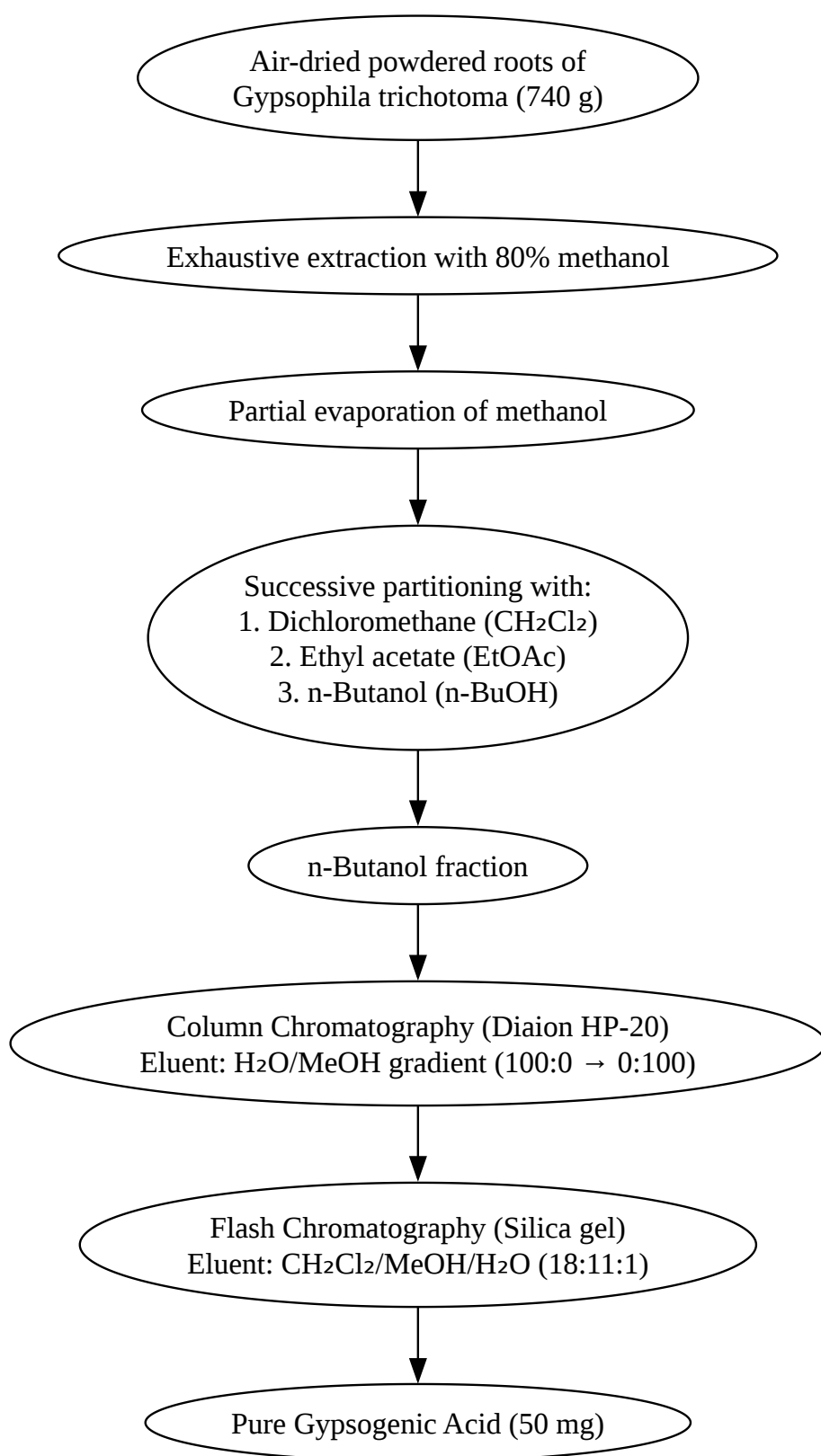
Note: Detailed, tabulated NMR chemical shifts and a comprehensive list of MS fragmentation patterns and IR absorption frequencies for **gypsogenic acid** are not consistently available in the public domain and represent a gap in the current literature.

Experimental Protocols

This section provides detailed methodologies for the extraction and isolation of **gypsogenic acid** from plant material and a standard protocol for assessing its cytotoxic activity.

Extraction and Isolation of Gypsogenic Acid from *Gypsophila trichotoma*

This protocol is adapted from a published method for the isolation of **gypsogenic acid**.



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Caption: A potential intrinsic apoptosis pathway modulated by triterpenoids.

Conclusion

Gypsogenic acid is a promising natural product with documented biological activities that warrant further investigation for its therapeutic potential. This guide provides a centralized resource of its known physicochemical properties and standardized protocols to facilitate ongoing and future research. Key areas for future investigation include the complete elucidation of its spectroscopic profile, a more detailed characterization of its solubility in various pharmaceutically relevant solvents, and a definitive determination of its molecular mechanism of action in inducing cancer cell death. Such studies will be crucial for the potential development of **gypsogenic acid** and its derivatives as novel therapeutic agents.

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